

Technical Guide: Health, Safety, and Handling of 3-Fluorofluoranthene

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Compound of Interest

Compound Name: 3-Fluorofluoranthene

CAS No.: 1691-66-3

Cat. No.: B154893

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Document Control:

- Subject: **3-Fluorofluoranthene** (CAS: 1691-66-3)
- Classification: Polycyclic Aromatic Hydrocarbon (PAH) Derivative^[1]
- Version: 1.0 (Research Use Only)

Part 1: Chemical Identity & Physicochemical Foundation

3-Fluorofluoranthene is a specific halogenated isomer of the environmental pollutant fluoranthene. Unlike its parent compound, which is abundant in combustion emissions, the 3-fluoro derivative is primarily a research standard used to investigate the mechanism of metabolic activation in PAHs.

The introduction of a fluorine atom at the C3 position is not merely a structural tag; it fundamentally alters the molecule's electronic density and metabolic fate. The C-F bond

(approx. 116 kcal/mol) is significantly stronger than the C-H bond it replaces, rendering the C3 position resistant to enzymatic oxidation by Cytochrome P450s.

Physicochemical Properties Table[2][3]

Property	Data / Value	Experimental Context
CAS Registry Number	1691-66-3	Unique Identifier
Molecular Formula	C ₁₆ H ₉ F	Halogenated PAH
Molecular Weight	220.24 g/mol	-
Physical State	Yellow crystalline solid	Standard Temperature/Pressure
Solubility	Lipophilic (Soluble in DMSO, DCM, Toluene)	Insoluble in water (< 0.1 mg/L)
LogP (Predicted)	~5.2 - 5.5	High bioaccumulation potential
Melting Point	100–105 °C (estimated based on isomers)	-

Part 2: Toxicological Mechanisms & Metabolic Activation

Core Directive: Do not treat this simply as "toxic." Understand why it is toxic.

The toxicity of PAHs is rarely intrinsic to the parent molecule; it requires bioactivation. For fluoranthene, the primary pathway to mutagenicity involves the formation of a dihydrodiol epoxide.

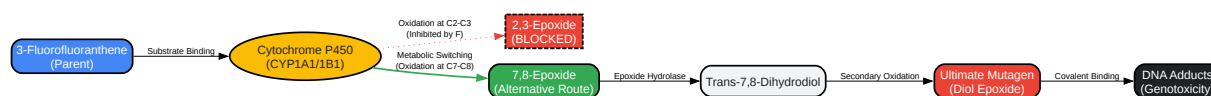
The "Fluorine Blockade" Hypothesis

In parent fluoranthene, Cytochrome P450 enzymes (specifically CYP1A1 and CYP1B1) typically attack the 2,3-position (on the phenylene ring) to form the 2,3-epoxide, which is hydrolyzed to the 2,3-dihydrodiol. This is a precursor to the ultimate mutagen.

- Mechanism: In **3-Fluorofluoranthene**, the fluorine atom at position C3 sterically and electronically hinders the formation of the 2,3-epoxide.
- Consequence: This "metabolic switching" forces oxidation to occur at alternative sites, such as the C7-C8 or C8-C9 positions on the naphthalene moiety.
- Risk Implication: While fluorine substitution can sometimes detoxify a site, it often increases lipophilicity and alters the reactivity of remaining sites, potentially leading to the formation of novel DNA adducts that standard screening libraries may miss.

Visualization: Metabolic Switching Pathway

The following diagram illustrates how the presence of fluorine redirects the metabolic flow compared to the parent compound.



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Caption: Figure 1. Metabolic switching mechanism where the C3-Fluorine atom blocks the standard 2,3-oxidation route, redirecting P450 activity to the naphthalene ring (7,8-position).

Part 3: Occupational Exposure & Risk Assessment

Given the lack of specific occupational exposure limits (OELs) for **3-fluorofluoranthene**, you must apply the Precautionary Principle. Treat this substance with the same rigor as Benzo[a]pyrene (a Group 1 Carcinogen).

Hazard Classification (GHS / CLP)

- Carcinogenicity: Category 1B (Presumed human carcinogen based on animal evidence of analogs).

- Germ Cell Mutagenicity: Category 2.
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life).

The "Invisible" Danger: Contamination

Fluorinated PAHs are often synthesized in small batches. The primary risk is not acute poisoning, but chronic, cumulative exposure via:

- Inhalation of micro-particulates: When weighing the solid.
- Dermal absorption: PAHs are highly lipophilic and cross the stratum corneum rapidly. DMSO solutions are particularly dangerous as DMSO acts as a carrier solvent, dragging the PAH through the skin.

Part 4: Handling Protocols (SOP)

Objective: Zero-contact handling. This protocol relies on a "Double-Barrier" system.

Engineering Controls

- Primary Containment: All weighing and manipulation of the dry solid must occur inside a Class II Biological Safety Cabinet (BSC) or a dedicated Chemical Fume Hood with HEPA filtration.
- Static Control: Use an anti-static gun on the vial before opening. Fluorinated aromatics are prone to static charge and can "jump" out of spatulas.

Personal Protective Equipment (PPE) Matrix

Body Part	Requirement	Rationale
Hands	Double Gloving	Nitrile (inner) + Laminate/Silver Shield (outer). PAHs permeate standard latex/nitrile over time.
Respiratory	N95 / P3	Minimum requirement if outside a glovebox. Full-face respirator recommended for spill cleanup.
Body	Tyvek Lab Coat	Disposable. Do not use cotton coats that can retain particulates.

Step-by-Step Solubilization Protocol

This protocol minimizes dust generation.

- Preparation: Pre-calculate the required volume of solvent (e.g., Dichloromethane or DMSO) to achieve the target concentration.
- Vial Entry: Do not remove the solid from the original shipping vial if possible. Inject the solvent directly into the vial through the septum (if available) or carefully pipette solvent down the side of the open vial.
- Dissolution: Allow the solid to dissolve without vigorous shaking (which creates aerosols). Use a vortex mixer only if the vial is sealed.
- Transfer: Use positive-displacement pipettes for transfer to avoid dripping high-concentration organic solutions.

Part 5: Emergency Response & Decontamination Spill Management (Dry Solid)

- Evacuate: Clear the immediate area.

- Dampen: Do not dry sweep. Cover the spill with wet paper towels (soaked in 5% surfactant solution) to prevent dust.
- Collect: Scoop up the wet material and place it in a hazardous waste container labeled "Cytotoxic/Carcinogenic."

Decontamination of Surfaces

Standard ethanol wiping is insufficient for PAHs; it merely spreads the lipophilic compound.

- Protocol: Use a "Solvent-Surfactant-Solvent" cycle.
 - Wipe with Acetone (solubilizes the PAH).
 - Wipe with Alconox/Soap Water (emulsifies the residue).
 - Final rinse with Distilled Water.

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